

A Comprehensive Technical Guide to the Physical and Chemical Properties of Crystalline Chalcocite

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Compound of Interest

Compound Name: Chalcose

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Introduction

Chalcocite (Cu_2S) is a copper sulfide mineral of significant interest due to its unique physical and chemical properties, which make it relevant in various fields, including materials science and potentially in pharmaceutical research as a nanoparticle-based agent. This technical guide provides an in-depth analysis of the core physical and chemical characteristics of crystalline chalcocite, detailed experimental protocols for its characterization, and visualizations of key processes.

Physical Properties

Crystalline chalcocite exhibits distinct physical properties that are crucial for its identification and application. These properties are summarized in the tables below.

General Physical Properties

Property	Value	Source
Color	Dark gray to black	[1]
Luster	Metallic	[1]
Transparency	Opaque	[1]
Streak	Shiny black to lead gray	[1]
Hardness (Mohs)	2.5 - 3	[1]
Specific Gravity	5.5 - 5.8 g/cm ³	[1]
Cleavage	Imperfect in two directions	[1]
Fracture	Conchoidal	[1]

Crystallographic Properties

Chalcocite undergoes a phase transition at approximately 105°C, altering its crystal structure.

[1]

Temperature Range	Crystal System	Space Group	Unit Cell Parameters	Source
Below ~105°C (Low Chalcocite)	Monoclinic (pseudo-orthorhombic)	P2 ₁ /c	a = 15.246 Å, b = 11.884 Å, c = 13.494 Å, β = 116.35°	[2]
Above ~105°C (High Chalcocite)	Hexagonal	P6 ₃ /mmc	a = 3.95 Å, c = 6.75 Å	[3]

Electrical and Optical Properties

Chalcocite is a p-type semiconductor, and its electrical properties can be influenced by stoichiometry and temperature.[4][5]

Property	Value	Conditions	Source
Electrical Conductivity	~1800 S/m	Nominal density 5.65 g/cc	[4]
Resistivity	$5.72 \times 10^5 \Omega/\text{sq}$	Cu ₂ S phase	[5][6]
Band Gap	1.87 eV	Cu ₂ S phase	[5][6]

Chemical Properties

The chemical behavior of chalcocite is primarily defined by its composition as a copper sulfide.

Composition

Element	Symbol	Weight Percentage
Copper	Cu	~79.85%
Sulfur	S	~20.15%

Thermodynamic Properties

The thermodynamic data for crystalline chalcocite (Cu₂S) are essential for understanding its stability and reactivity.

Property	Symbol	Value	Unit
Standard Molar Enthalpy of Formation (at 298.15 K)	ΔH°_f	-79.5	kJ/mol
Standard Molar Gibbs Free Energy of Formation (at 298.15 K)	ΔG°_f	-86.2	kJ/mol
Standard Molar Entropy (at 298.15 K)	S°	120.5	J/(mol·K)

Chemical Reactivity and Leaching

Chalcocite is relatively reactive, especially in acidic and oxidizing environments. This reactivity is exploited in hydrometallurgical processes for copper extraction. The leaching of chalcocite typically proceeds in two main stages.

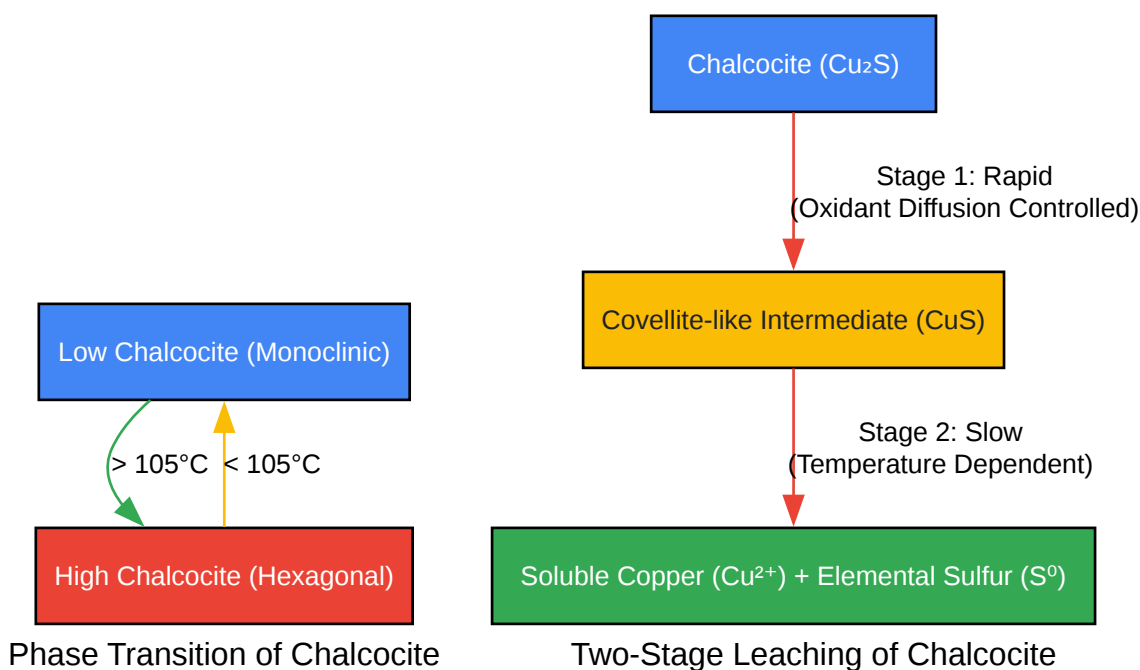
The overall leaching reaction in a chloride medium can be summarized as: $\text{Cu}_2\text{S} + 0.5\text{O}_2 + 2\text{H}^+ + 4\text{Cl}^- \rightarrow 2\text{CuCl}_2^- + \text{H}_2\text{O} + \text{S}^0$ [7]

This process involves an initial rapid conversion of chalcocite to a covellite-like intermediate, followed by a slower second stage. [3]

Key Process Visualizations

Chalcocite Phase Transition

The following diagram illustrates the temperature-induced phase transition of chalcocite.



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References

- 1. Heat Capacity Enthalpies of Cuprous and Cupric Sulfides - 911Metallurgist [911metallurgist.com]
- 2. geoinfo.nmt.edu [geoinfo.nmt.edu]
- 3. mdpi.com [mdpi.com]
- 4. msaweb.org [msaweb.org]
- 5. researchgate.net [researchgate.net]
- 6. chalcogen.ro [chalcogen.ro]
- 7. desarrollocurricular.uantof.cl [desarrollocurricular.uantof.cl]
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